

Guanylurea Phosphate: A Comprehensive Technical Review of Research Trends

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Compound of Interest

Compound Name: *Guanylurea phosphate*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the research trends related to **guanylurea phosphate** (GUP). It covers the core aspects of its synthesis, chemical properties, and evolving applications, with a focus on quantitative data, detailed experimental methodologies, and visual representations of key processes and relationships. This document is intended to serve as a valuable resource for professionals in research, science, and drug development, offering a structured and detailed understanding of the current state of GUP research.

Chemical Properties and Characterization

Guanylurea phosphate (CAS No: 17675-60-4), with the chemical formula C₂H₉N₄O₅P and a molecular weight of 200.09, is a white crystalline solid.^{[1][2]} Its molecular structure incorporates both guanidine and phosphate groups, which contribute to its distinct chemical behavior and reactivity.^[1]

Physical and Chemical Properties:

Property	Value	References
Molecular Formula	C ₂ H ₉ N ₄ O ₅ P	[1]
Molecular Weight	200.09 g/mol	[1]
Appearance	White crystalline powder	[2] [3]
Melting Point	178-182 °C [1] [4] , 184 °C [5]	[1] [4] [5]
Water Solubility	91.6 g/L at 20 °C	[1]
Purity	≥ 98.0% [5] [6] , 99% min [3]	[3] [5] [6]
Thermal Stability	Stable up to approximately 200°C	[7]

Guanylurea phosphate's thermal decomposition is a critical aspect of its functionality, particularly in its application as a flame retardant.[\[7\]](#) Decomposition begins around 180°C, leading to the cleavage of phosphate and urea groups and the release of non-combustible gases like ammonia (NH₃) and carbon dioxide (CO₂).[\[7\]](#) This process is followed by the formation of polyguanidine and polyphosphoric acid.[\[7\]](#)

Synthesis of Guanylurea Phosphate

The most prevalent and industrially significant method for synthesizing **guanylurea phosphate** involves the reaction of dicyandiamide with phosphoric acid in an aqueous medium.[\[7\]](#) This method is favored for its simplicity, mild reaction conditions, and high yield.[\[7\]](#)

Experimental Protocol: Synthesis from Dicyandiamide and Phosphoric Acid

This protocol is a generalized procedure based on available literature. Specific parameters may be optimized for desired yield and purity.

Materials:

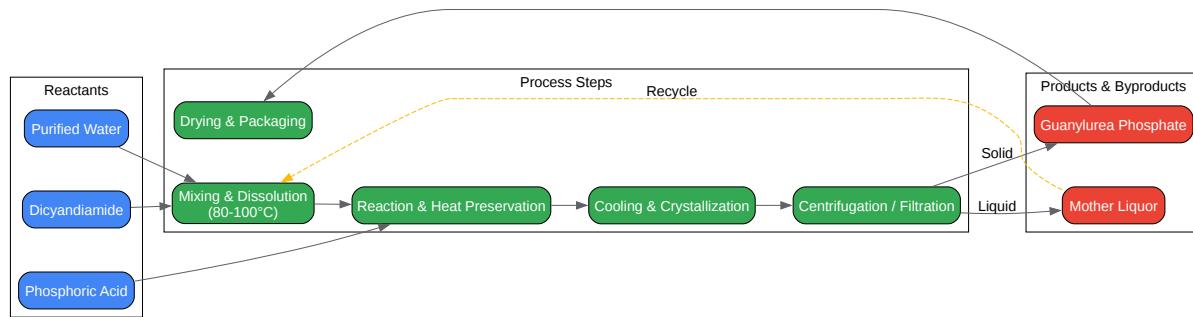
- Dicyandiamide
- Phosphoric acid

- Purified water

Procedure:

- Mixing: Dicyandiamide and purified water are mixed in a reaction vessel.
- Heating and Dissolution: The mixture is heated to a temperature range of 80-100°C with stirring until the dicyandiamide is completely dissolved.[7][8]
- Acid Addition: Phosphoric acid is added dropwise to the dicyandiamide solution. The rate of addition is controlled to manage the reaction exotherm.
- Reaction: The reaction mixture is maintained at an elevated temperature (e.g., 80–100°C) for a period ranging from several hours to 24 hours to ensure the reaction proceeds to completion (at least 95%).[7]
- Crystallization: The solution is then cooled to allow for the crystallization of **guanylurea phosphate**.
- Isolation and Drying: The resulting crystals are isolated by filtration or centrifugation, washed, and then dried to yield the final product.[8]
- Mother Liquor Recycling: To improve yield and reduce waste, the mother liquor from the centrifugation/filtration step can be recycled in subsequent batches.[7][8]

Logical Flow of **Guanylurea Phosphate** Synthesis



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Caption: Workflow for the synthesis of **guanylurea phosphate**.

Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a primary technique for the analysis of **guanylurea phosphate** due to its versatility and sensitivity.[\[7\]](#)[\[9\]](#)

Experimental Protocol: HPLC Analysis of **Guanylurea Phosphate**

This protocol is based on a reverse-phase HPLC method.

Instrumentation:

- HPLC system with a UV detector or Mass Spectrometer (MS).

Chromatographic Conditions:

- Column: Primesep 100 mixed-mode stationary phase column (e.g., 4.6 x 150 mm, 5 μm).[\[9\]](#) [\[10\]](#)
- Mobile Phase: A mixture of acetonitrile (MeCN) and water, with an acidic buffer such as phosphoric acid or sulfuric acid.[\[9\]](#) For MS compatibility, formic acid is used instead of phosphoric or sulfuric acid.[\[9\]](#)
- Flow Rate: Typically 1.0 ml/min.[\[9\]](#)[\[11\]](#)
- Detection: UV at 200 nm.[\[9\]](#)[\[11\]](#)
- Sample Preparation: **Guanylurea phosphate** standard or sample is dissolved in water (e.g., 0.2 mg/ml).[\[9\]](#)[\[11\]](#)

Purity validation post-synthesis often involves HPLC coupled with mass spectrometry (MS) to confirm the molecular integrity of the compound.[\[7\]](#)

Research Trends and Applications

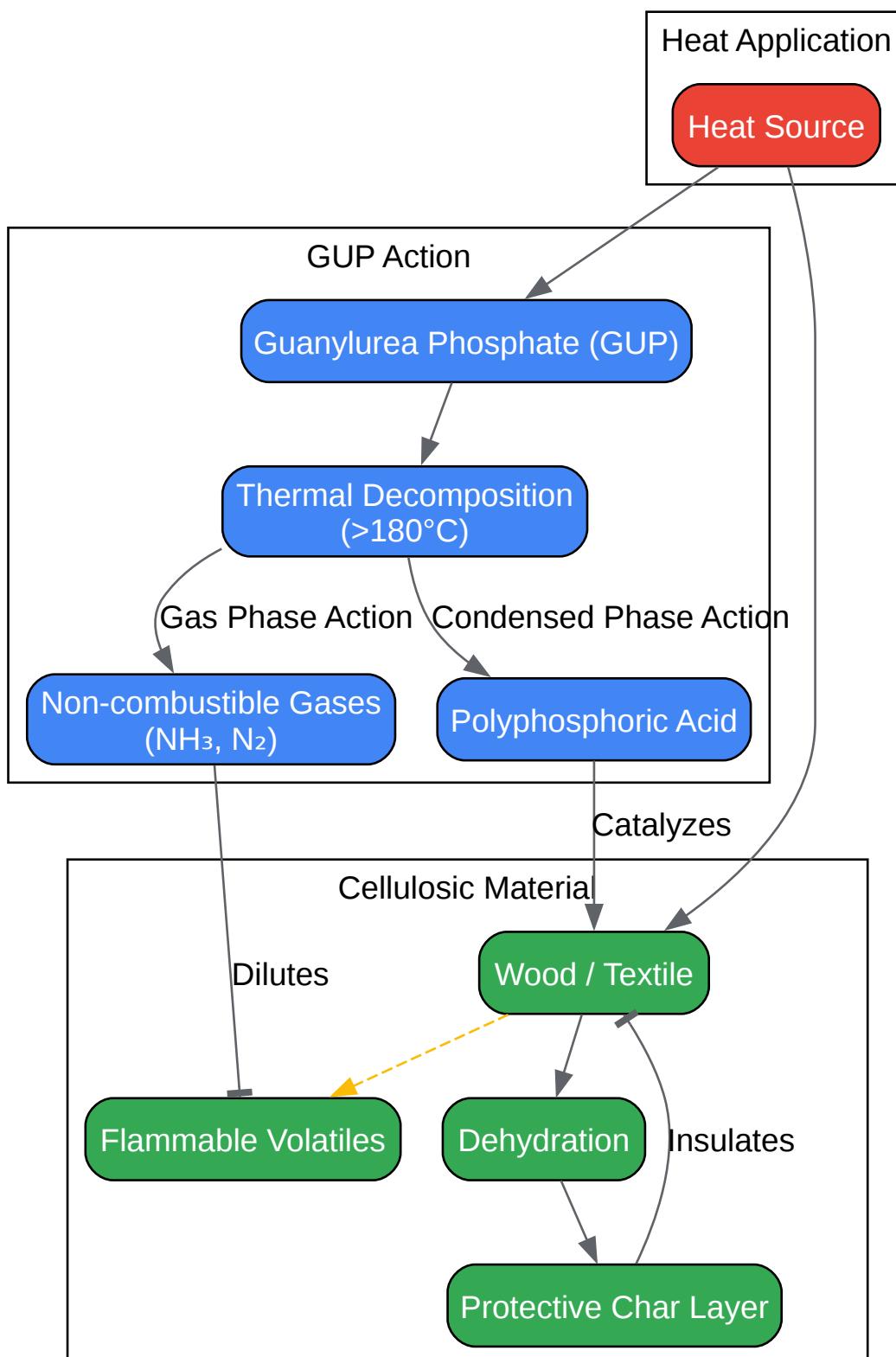
Research on **guanylurea phosphate** has evolved from its initial recognition as a flame retardant to encompass a broader range of applications.

4.1. Flame Retardant

GUP is a highly effective flame retardant, particularly for cellulosic materials such as wood, paper, and textiles.[\[3\]](#)[\[7\]](#)[\[12\]](#) Its mechanism involves several key actions upon heating:

- Dehydration and Char Formation: GUP facilitates the dehydration of the material to form a protective char layer on the surface, which insulates the underlying material from heat and reduces the release of flammable volatiles.[\[3\]](#)[\[7\]](#)
- Release of Non-combustible Gases: The decomposition of GUP releases non-combustible gases like ammonia and nitrogen, which dilute the flammable gases produced during combustion.[\[7\]](#)
- Synergistic Effects: The flame-retardant performance of GUP can be enhanced through synergistic combinations with other compounds like boric acid (BA) and ammonium polyphosphate (APP).[\[7\]](#)[\[13\]](#)

Mechanism of Flame Retardancy on Cellulosic Material

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Caption: Proposed mechanism of GUP as a flame retardant.

Quantitative Flame Retardancy Data:

Material	Treatment	Parameter	Result	Reference
Furfurylated Pine Wood	GUP-furfuryl alcohol	Heat Release Rate (HRR ₂)	Reduction from 454.8 to 264.9 kW/m ²	[14][15]

4.2. Agriculture

With its high nitrogen and phosphorus content, GUP has been investigated as a potential slow-release fertilizer.[7][9][10][16] This application leverages the gradual breakdown of the compound in the soil to provide a sustained supply of essential nutrients to plants.[9][10][16] It can be used in the formulation of various fertilizer types, including monoammonium phosphate and diammonium phosphate.[16]

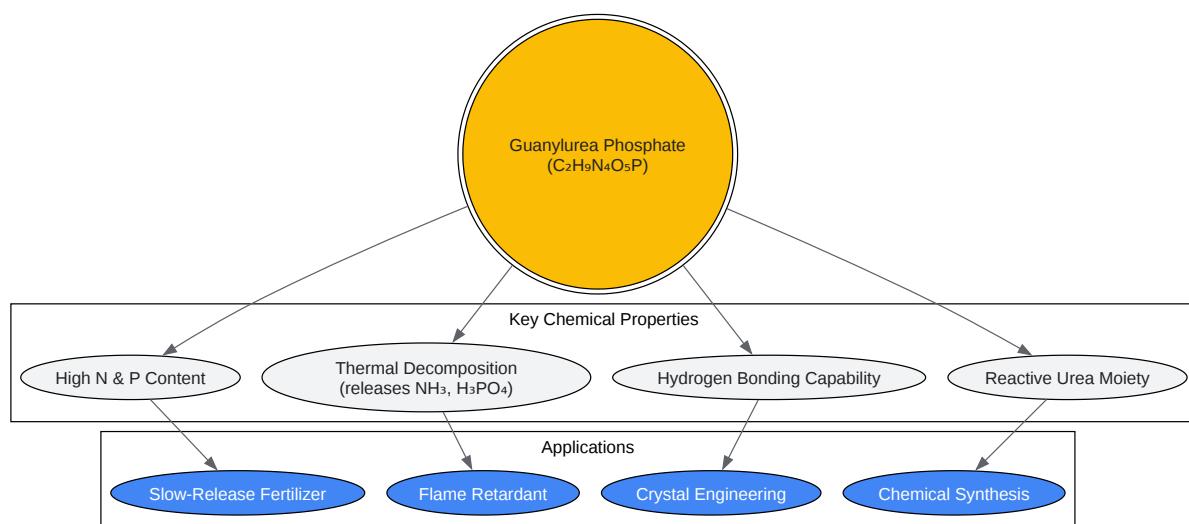
4.3. Environmental Science

A significant area of recent research has focused on guanylurea as a primary and persistent environmental transformation product of metformin, a widely prescribed antidiabetic drug.[7][11][17] This has driven the development of sensitive analytical methods for its detection and quantification in environmental samples.[7][18]

4.4. Other Applications

- **Chemical Synthesis:** GUP serves as a precursor in various chemical syntheses for the production of more complex molecules, including pharmaceuticals and agrochemicals.[1][9][10]
- **Crystal Engineering:** The hydrogen-bonding capabilities of the guanylurea moiety make it a subject of interest for designing and synthesizing crystalline materials with specific properties.[7][9]
- **Intumescent Coatings:** GUP is used in intumescent fire-retardant coatings.[19]

Logical Relationship of GUP's Structure to its Applications

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Caption: Structure-application relationships of GUP.

Future Outlook

The versatility of **guanylurea phosphate** continues to drive research into new applications and the optimization of existing ones. Future research is likely to focus on:

- Developing more environmentally friendly and efficient synthesis routes.

- Enhancing the performance of GUP-based flame retardants through novel synergistic formulations and encapsulation techniques to improve leach resistance.[7][15]
- Conducting detailed studies on the agronomic effectiveness and environmental fate of GUP as a slow-release fertilizer.
- Exploring its potential in medicinal chemistry and materials science as a versatile building block.[7]

This technical guide consolidates the current knowledge on **guanylurea phosphate**, providing a solid foundation for researchers, scientists, and professionals in drug development to build upon in their future work.

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References

- 1. nbino.com [nbino.com]
- 2. jnfuturechemical.com [jnfuturechemical.com]
- 3. nbino.com [nbino.com]
- 4. WERCS Studio - Application Error [assets.thermofisher.cn]
- 5. labproinc.com [labproinc.com]
- 6. Guanylurea Phosphate 98.0+%, TCI America 25 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 7. Guanylurea phosphate | 36897-89-9 | Benchchem [benchchem.com]
- 8. CN107721883A - Preparation method of guanylurea phosphate - Google Patents [patents.google.com]
- 9. Guanylurea | SIELC Technologies [sielc.com]
- 10. HPLC Method for Analysis of Guanylurea on Primesep 100 Column | SIELC Technologies [sielc.com]

- 11. HPLC Method for Separation of Guanylurea and Metformin on Primesep 100 Column | SIELC Technologies [sielc.com]
- 12. Guanylurea phosphate | 17675-60-4 [chemicalbook.com]
- 13. researchgate.net [researchgate.net]
- 14. Fire Retardancy and Leaching Resistance of Furfurylated Pine Wood (*Pinus sylvestris* L.) Treated with Guanyl-Urea Phosphate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. mdpi.com [mdpi.com]
- 16. Premium Quality guanylurea phosphate Solutions for Global Buyers [alibaba.com]
- 17. Filling in the Gaps in Metformin Biodegradation: a New Enzyme and a Metabolic Pathway for Guanylurea - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Effects of guanylurea, the transformation product of the antidiabetic drug metformin, on the health of brown trout (*Salmo trutta* f. *fario*) - PMC [pmc.ncbi.nlm.nih.gov]
- 19. tnjchem.com [tnjchem.com]
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